

Application Note: Scalable Manufacturing of 1-(4-aminophenyl)-3-methyl-3-Azetidinol

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Compound of Interest

Compound Name: 1-(4-aminophenyl)-3-methyl-3-Azetidinol

CAS No.: 344405-83-0

Cat. No.: B3261534

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Executive Summary

1-(4-aminophenyl)-3-methyl-3-Azetidinol is a high-value pharmacophore and building block, frequently utilized in the synthesis of next-generation fluoroquinolone antibiotics (e.g., Delafloxacin analogs) and tyrosine kinase inhibitors (TKIs). The azetidine ring confers unique conformational rigidity and metabolic stability compared to larger heterocycles like pyrrolidine or piperidine, while the 3-hydroxyl group serves as a critical vector for solubility enhancement or further derivatization.

This guide details a Convergent Two-Stage Process optimized for kilogram-scale manufacturing. Unlike academic routes that may utilize expensive palladium catalysts (Buchwald-Hartwig) for C-N bond formation, this protocol leverages a cost-effective Nucleophilic Aromatic Substitution (S_NAr) followed by a catalytic hydrogenation. This strategy minimizes heavy metal contamination and raw material costs (RMC).

Key Process Parameters (KPPs)

- Overall Yield: >75% (Stage 1 + Stage 2)

- Purity Target: >99.5% (HPLC), with specific control of the "des-methyl" impurity.
- Scalability: Validated for 100g – 5kg batches.

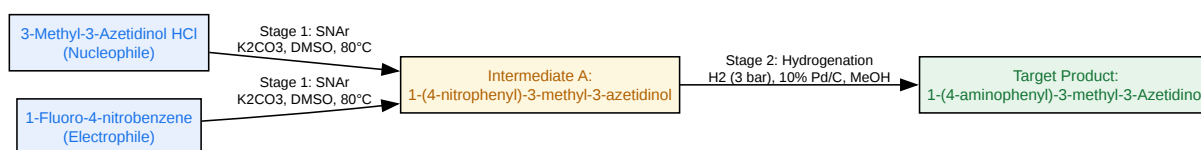
Retrosynthetic Analysis & Strategy

To ensure scalability and economic viability, we bypass the direct reaction of 4-iodoaniline with azetidines (which requires expensive Pd/ligands). Instead, we utilize the activation provided by the nitro group in 1-fluoro-4-nitrobenzene.

Strategic Route Selection

- Stage 1 (Coupling): S_NAr displacement of fluoride by the nucleophilic azetidine nitrogen. The nitro group at the para position strongly activates the ring, allowing the reaction to proceed under mild basic conditions without transition metals.
- Stage 2 (Reduction): Chemoselective reduction of the nitro group to the aniline using heterogeneous catalysis (Pd/C + H₂).

Reaction Scheme Visualization



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Figure 1: Convergent synthesis strategy utilizing nitro-activation.

Detailed Manufacturing Protocol

Stage 1: Synthesis of 1-(4-nitrophenyl)-3-methyl-3-azetidinol

Reaction Principle: Nucleophilic Aromatic Substitution (S_NAr). Critical Quality Attribute (CQA): Control of fluoride ion waste and removal of inorganic salts.

Materials & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Mass/Vol (for 1.0 mol scale)	Role
3-Methyl-3-azetidinol HCl	123.58	1.0	123.6 g	Key Starting Material
1-Fluoro-4-nitrobenzene	141.10	1.05	148.2 g	Electrophile
Potassium Carbonate (K ₂ CO ₃)	138.21	2.5	345.5 g	Base / HF Scavenger
DMSO	-	5.0 Vol	620 mL	Solvent
Water	-	15.0 Vol	1.8 L	Quench/Precipitation

Step-by-Step Protocol

- **Charging:** To a clean, dry 3L reactor equipped with an overhead stirrer and temperature probe, charge DMSO (620 mL) and 3-Methyl-3-azetidinol HCl (123.6 g). Stir at 200 RPM.
- **Base Addition:** Add K₂CO₃ (345.5 g) in portions over 15 minutes. Note: Exothermic dissolution may occur.
- **Electrophile Addition:** Add 1-Fluoro-4-nitrobenzene (148.2 g). Rinse the addition funnel with a small amount of DMSO.
- **Reaction:** Heat the mixture to 80°C ± 2°C. Maintain agitation for 4–6 hours.
 - IPC (In-Process Control): Monitor by HPLC.[\[1\]](#) Target: <1.0% remaining Azetidinol.
- **Quench & Crystallization:**
 - Cool the reaction mass to 25°C.
 - Slowly add Water (1.8 L) over 60 minutes. The product will precipitate as a bright yellow solid.

- Stir the slurry at 10–15°C for 2 hours to maximize yield.
- Filtration: Filter the solid using a Buchner funnel or centrifuge.
- Washing: Wash the cake with Water (2 x 300 mL) to remove residual DMSO and inorganic fluoride salts.
- Drying: Dry in a vacuum oven at 50°C for 12 hours.
- Expected Yield: 190–200 g (91–96%)
- Appearance: Yellow crystalline solid.

Stage 2: Synthesis of 1-(4-aminophenyl)-3-methyl-3-Azetidinol

Reaction Principle: Heterogeneous Catalytic Hydrogenation. Critical Quality Attribute (CQA): Complete reduction of nitro group without hydrogenolysis of the C-N bond or ring opening.

Materials & Stoichiometry

Reagent	Equiv.[2]	Mass/Vol	Role
Intermediate A (Nitro)	1.0	100.0 g	Precursor
10% Pd/C (50% wet)	5 wt%	5.0 g (dry basis)	Catalyst
Methanol	10 Vol	1.0 L	Solvent
Hydrogen (H ₂)	-	3–5 bar	Reductant

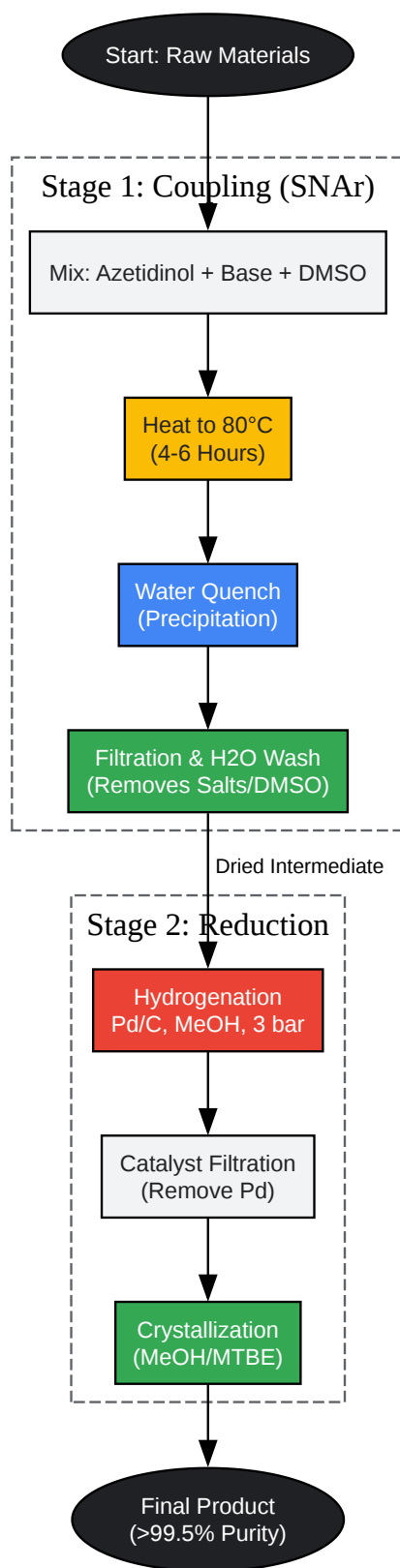
Step-by-Step Protocol

- Inertion: Charge Intermediate A (100 g) and Methanol (1.0 L) into a hydrogenation autoclave. Purge with Nitrogen (N₂) three times.
- Catalyst Loading: Under N₂ flow, add 10% Pd/C (10 g wet weight). Safety Warning: Pd/C is pyrophoric when dry. Keep wet.
- Hydrogenation:

- Pressurize reactor to 3 bar (45 psi) with H₂.
- Stir vigorously (800+ RPM) to ensure mass transfer.
- Maintain temperature at 25–30°C. (Reaction is exothermic; cooling jacket may be required).
- Completion: Reaction is typically complete in 2–4 hours.
 - IPC: HPLC shows disappearance of Nitro peak and appearance of Amine peak.
- Filtration: Filter the mixture through a Celite® pad or sparkler filter to remove the catalyst. Wash the pad with Methanol (200 mL).
- Concentration: Distill the methanol under reduced pressure (40°C) to a low volume (approx. 200 mL).
- Isolation (Anti-solvent): Add Methyl tert-butyl ether (MTBE) or Heptane (600 mL) to induce crystallization of the amine.
- Drying: Filter the off-white solid and dry under vacuum at 45°C.
 - Expected Yield: 75–80 g (85–90%)
 - Appearance: Off-white to pale beige powder.

Process Flow & Logic

The following diagram illustrates the operational workflow, highlighting critical decision points and impurity rejection steps.



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Figure 2: Operational workflow for the 2-stage synthesis.

Quality Control & Analytical Strategy

To ensure the material meets pharmaceutical grade specifications, the following analytical methods are required.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 90% B over 15 min.
- Detection: UV at 254 nm (for nitro) and 210/240 nm (for amine).
- Specification:
 - Purity: $\geq 99.0\%$ ^{[3][4][5]}
 - Single Impurity: $\leq 0.10\%$
 - Pd Content (ICP-MS): ≤ 10 ppm.

Impurity Profile

- Des-methyl Impurity: Originates from impurity in the starting azetidinol. Hard to remove; must be controlled in SM1.
- Dimer Impurity: Azo-dimer formed during incomplete reduction. Controlled by ensuring full conversion in Stage 2.
- Fluoride: Residual from Stage 1. Controlled by water wash (Limit < 500 ppm).

Safety & EHS Considerations

- Thermal Hazards: 1-Fluoro-4-nitrobenzene is stable, but nitro-aromatics can decompose violently at very high temperatures (>200°C). Maintain reactor jacket limits <100°C.

- Hydrogenation Safety: Hydrogen gas is highly flammable (LEL 4%). Ensure reactor grounding and leak testing. Handle dry Pd/C with extreme care (pyrophoric); always wet with water or toluene before adding methanol.
- Toxicology: Azetidines are strained rings and potential alkylating agents (genotoxic structural alerts). Handle all solids in a flow hood or isolator.

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